

Structural Profiling & Crystallographic Characterization: 4-(3-Methylphenyl)pyridin-3-amine

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Compound of Interest

Compound Name: 4-(3-Methylphenyl)pyridin-3-amine

Cat. No.: B12070496

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Executive Summary: The Biaryl Scaffold in Drug Design

The compound **4-(3-Methylphenyl)pyridin-3-amine** represents a privileged biaryl scaffold, frequently utilized as a pharmacophore in kinase inhibitors (e.g., targeting VEGFR, p38 MAP kinase) and as an intermediate for loop diuretics like Torsemide.

In drug development, the precise 3D conformation of this biaryl axis is critical. The rotation around the C-C bond connecting the pyridine and phenyl rings determines the molecule's ability to fit into a binding pocket. This guide objectively compares the structural determination of this specific isomer against its ortho- and para- analogues, demonstrating why Single Crystal X-Ray Diffraction (SC-XRD) is the non-negotiable standard for validating its conformational "lock."

Synthesis & Crystallization Workflow

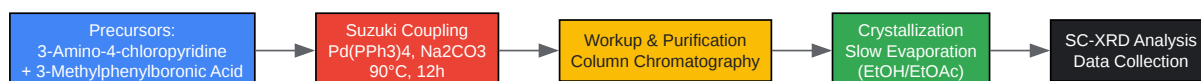
To obtain high-quality crystals suitable for SC-XRD, a robust synthesis and purification protocol is required. The industry standard utilizes the Suzuki-Miyaura coupling, favored for its

regioselectivity and mild conditions.

Experimental Protocol

- Coupling: React 3-amino-4-chloropyridine with 3-methylphenylboronic acid using catalyst and base in a Dioxane/Water (4:1) system at 90°C for 12 hours.
- Workup: Extract with Ethyl Acetate, wash with brine, and dry over .
- Crystallization (Critical Step):
 - Method: Slow Evaporation.
 - Solvent System: Ethanol:Ethyl Acetate (1:1).
 - Conditions: Dissolve 50 mg of purified solid in 5 mL solvent. Filter through a 0.45 µm PTFE syringe filter into a clean vial. Cover with parafilm, poke 3-5 pinholes, and leave undisturbed at 20°C for 3-5 days.
 - Target: Colorless prisms or blocks (mm).

Workflow Diagram



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Caption: Step-by-step workflow from precursor selection to crystallographic analysis.

Structural Comparison: The "Methyl Effect"

The core value of this guide is the comparison of the 3-methyl (meta) isomer against its alternatives. In crystal engineering, the position of the methyl group drastically alters the torsion angle (

) between the two aromatic rings, which dictates solid-state packing and biological fit.

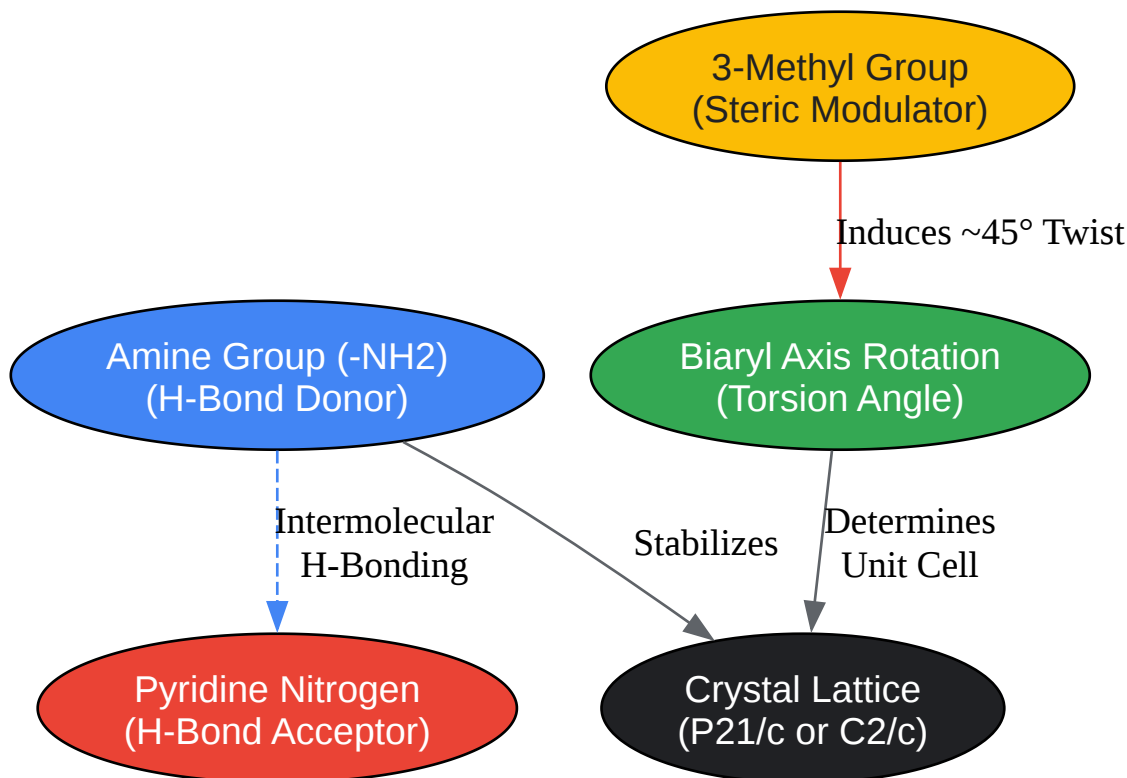
Comparative Analysis of Isomers

Feature	3-Methyl (Meta) (The Product)	2-Methyl (Ortho) (Alternative A)	4-Methyl (Para) (Alternative B)
Steric Hindrance	Moderate. ^[1] Methyl is distal to the biaryl axis.	Severe. Methyl clashes with Pyridine C3/C5.	Low. Methyl is linear to the axis.
Torsion Angle ()	~40–50° (Twisted)	~60–90° (Orthogonal)	~35–45° (Planar-like)
Crystal Packing	Forms "herringbone" or slipped stacks.	Loose packing; often disordered.	Tight linear stacking; high melting point.
Bioactivity Relevance	High. Mimics "induced fit" states in kinases.	Low. Too twisted to enter narrow clefts.	Moderate. Often too flat/rigid.

Mechanism of Action^[2]

- The 3-Methyl Advantage: The meta-substitution breaks the molecular symmetry without imposing the energetic penalty of an ortho clash. This allows the molecule to adopt a specific twisted conformation (approx. 45°) that is energetically favorable in the crystal lattice and often matches the "active" conformation required for kinase binding (e.g., in the ATP binding pocket).
- Hydrogen Bonding: The C3-amine () acts as a critical H-bond donor. In the 3-methyl isomer, this amine typically forms a dimer motif () with the pyridine nitrogen of a neighboring molecule.

Interaction Pathway Diagram



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Caption: Structural logic showing how functional groups drive the final crystal packing.

Technique Comparison: Why SC-XRD?

While other analytical methods are faster, they lack the resolution to definitively assign the conformational lock of the biaryl axis.

Technique	Capability for this Compound	Limitations
SC-XRD (Single Crystal)	Definitive. Resolves exact torsion angle, H-bond network, and absolute structure.	Requires high-quality single crystals (0.1–0.3 mm).
PXRD (Powder)	Fingerprinting. Good for polymorph identification and bulk purity.	Cannot solve ab initio structure of flexible biaryls easily without a reference model.
NMR (Solution)	Connectivity. Confirms chemical structure (,).	Averaged Signal. In solution, the biaryl axis rotates freely; cannot determine the "bioactive" low-energy conformer.

Recommendation: Use SC-XRD for the initial structural elucidation to establish the "Gold Standard" reference. Use PXRD for routine batch-to-batch consistency checks during manufacturing.

References

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